

Technical Guide: Commercial Availability & Application of 5-Formylthiophene-2-sulfonyl Chloride

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Compound of Interest

Compound Name: 5-Formylthiophene-2-sulfonyl chloride

Cat. No.: B13170085

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Executive Summary

5-Formylthiophene-2-sulfonyl chloride (CAS: 932783-58-9) is a high-value bifunctional building block used primarily in the synthesis of sulfonamide-based pharmacophores. Its structural uniqueness lies in the simultaneous presence of a highly reactive electrophile (sulfonyl chloride) and a modifiable carbonyl handle (aldehyde) on a thiophene core. This dual functionality allows for "divergent synthesis" strategies, where a common sulfonamide scaffold can be diversified at the aldehyde position via reductive amination or olefination.

However, its commercial availability is often constrained by its hydrolytic instability. This guide provides a verified sourcing strategy, a self-validating Quality Control (QC) protocol, and technical handling procedures to ensure experimental success.

Chemical Profile & Properties[1][2][3][4][5][6][7]

Property	Data
Chemical Name	5-Formylthiophene-2-sulfonyl chloride
CAS Number	932783-58-9
Molecular Formula	C ₅ H ₃ ClO ₃ S ₂
Molecular Weight	210.66 g/mol
Physical State	Off-white to yellow solid (low melting point) or semi-solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Reacts violently with water/alcohols
Stability	Moisture sensitive (Hydrolyzes to sulfonic acid + HCl); Air sensitive (Aldehyde oxidation)
Storage	-20°C, under Inert Atmosphere (Argon/Nitrogen)

Supply Chain Landscape

The commercial market for **5-Formylthiophene-2-sulfonyl chloride** is tiered. Understanding this hierarchy is critical for lead-time management and purity assurance.

Tier 1: Origin Manufacturers (Bulk/Custom)

These vendors synthesize the compound in-house. They offer the freshest stock but may have longer lead times for small catalog orders if production batches are between cycles.

- Enamine (Ukraine/Latvia): The primary global source for this specific building block (Catalog Code: ENAH30499CF0). Most other suppliers re-package Enamine stock.
- ChemSpace: Aggregator that often routes directly to Enamine or similar Eastern European synthesis houses.

Tier 2: Catalog Distributors (Speed/Convenience)

These vendors list the compound but often hold limited stock. They are best for mg-to-gram scale needs.

- MilliporeSigma (Sigma-Aldrich): Lists the product (often cross-referenced from Enamine). High reliability but higher markup.
- BLD Pharm: Strong inventory for thiophene derivatives; often has stock in Shanghai or US warehouses.
- Combi-Blocks: Reliable for building blocks; check specific batch analysis before ordering.

Sourcing Strategy Recommendation

- For Screening (<1g): Order from Sigma-Aldrich or BLD Pharm for speed.
- For Scale-up (>10g): Request a quote directly from Enamine or a custom synthesis house to ensure a fresh batch. Old stock from distributors may be partially hydrolyzed.

Technical Synthesis & Quality Control

Industrial Synthesis Route

If commercial stock is unavailable or degraded, the compound can be synthesized via the chlorosulfonation of 2-thiophenecarboxaldehyde.

Reaction Logic: The formyl group at the C2 position is electron-withdrawing, directing electrophilic substitution to the C5 position (the other

-position).

Protocol:

- Reagents: 2-Thiophenecarboxaldehyde (1.0 eq), Chlorosulfonic acid (excess, ~4-5 eq), PCl_5 (optional, 0.5 eq to ensure chloride formation).
- Conditions: Add aldehyde dropwise to chlorosulfonic acid at -5°C to 0°C (Control Exotherm!). Stir at RT for 2-4 hours.
- Workup: Pour reaction mixture onto crushed ice (carefully). Extract immediately with Dichloromethane (DCM). Wash with cold brine. Dry over MgSO_4 .
- Yield: Typically 60-80%.

Self-Validating QC Protocol (The "Derivatization Check")

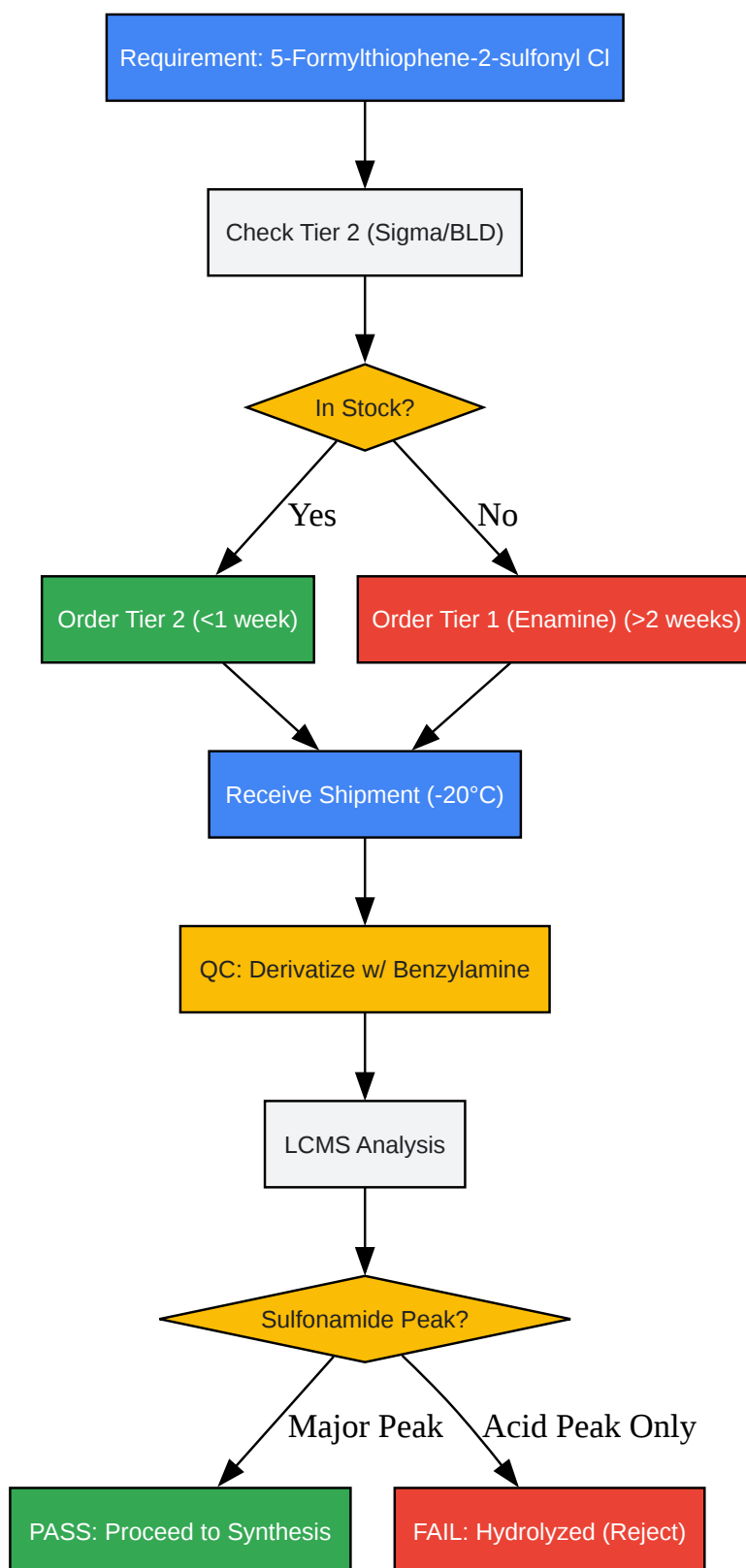
Critical Insight: Do not rely solely on LCMS of the parent chloride. The sulfonyl chloride hydrolyzes on the LC column/injector, giving a false negative (showing only the sulfonic acid mass).

Recommended QC Workflow:

- Sampling: Take ~5 mg of the received commercial solid.
- Derivatization: Dissolve in 0.5 mL DCM. Add 2 equivalents of Benzylamine (or Morpholine).
- Reaction: Shake for 5 minutes at RT.
- Analysis: Run LCMS on this mixture.
 - Target: Look for the stable Sulfonamide mass (MW of Parent + MW of Amine - HCl).
 - Interpretation: If the sulfonamide peak is major (>95%), the chloride is active. If only sulfonic acid is seen, the batch was dead on arrival.

Visualization: Sourcing & QC Workflow

The following diagram illustrates the decision logic for sourcing and verifying the quality of this unstable intermediate.



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Figure 1: Decision tree for sourcing and validating moisture-sensitive sulfonyl chlorides.

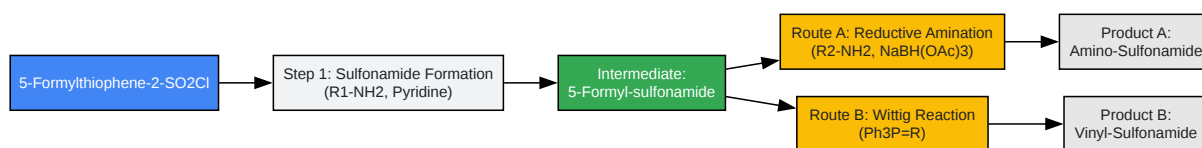
Applications in Drug Discovery[2][3][6]

This compound is a "Linchpin Intermediate" because it allows for the construction of complex libraries using a modular approach.

Modular Synthesis Pathway

- Step 1 (Sulfonamide Formation): React the sulfonyl chloride with a primary amine (R1-NH2).
 - Condition: DCM/Pyridine, 0°C.
 - Result: The sulfonamide bond is formed.[1][2] The aldehyde remains intact.
- Step 2 (Aldehyde Diversification):
 - Route A (Reductive Amination): React with a second amine (R2-NH2) + NaBH(OAc)3.
 - Route B (Wittig Reaction): React with a phosphorous ylide to extend the carbon chain.

This order of operations is crucial. Attempting to modify the aldehyde before the sulfonyl chloride will likely lead to polymerization or side reactions with the highly reactive sulfonyl group.



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Figure 2: Divergent synthesis strategy utilizing the bifunctional nature of the scaffold.

Handling & Safety

- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and a lab coat. This compound is a lachrymator and corrosive.

- Moisture Control: Always handle in a fume hood. Use oven-dried glassware. When weighing, work quickly to minimize exposure to ambient humidity.
- Quenching: If disposal is necessary, add slowly to a stirred solution of 10% NaOH or saturated NaHCO₃. Do not add water directly to the solid (violent reaction).

References

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